

comparative study of Hastelloy C-22 and Inconel 625 in chloride environments

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Compound of Interest

Compound Name: Hastelloy C

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A Comparative Study of **Hastelloy C-22** and Inconel 625 in Chloride Environments

A Comprehensive Guide for Researchers and Scientists

In applications where resistance to aggressive chloride-containing environments is critical, the selection of the appropriate high-performance alloy is paramount. This guide provides an objective comparison of two leading nickel-based alloys, **Hastelloy C-22** and Inconel 625, with a focus on their performance in chloride-rich settings. The information presented herein is supported by experimental data to assist researchers, scientists, and drug development professionals in making informed material choices.

Chemical Composition

The fundamental differences in the corrosion resistance of **Hastelloy C-22** and Inconel 625 can be attributed to their distinct elemental compositions. **Hastelloy C-22** possesses a higher concentration of molybdenum and tungsten, which are known to enhance resistance to pitting and crevice corrosion. In contrast, Inconel 625 has a higher nickel content and includes niobium, which contributes to its high-temperature strength.

Table 1: Nominal Chemical Composition of **Hastelloy C-22** and Inconel 625 (% by weight)

Element	Hastelloy C-22 (UNS N06022)	Inconel 625 (UNS N06625)
Nickel (Ni)	Balance (~56)	Balance (>58)
Chromium (Cr)	20.0 - 22.5	20.0 - 23.0
Molybdenum (Mo)	12.5 - 14.5	8.0 - 10.0
Iron (Fe)	2.0 - 6.0	5.0 max
Tungsten (W)	2.5 - 3.5	-
Cobalt (Co)	2.5 max	1.0 max
Niobium (Nb) + Tantalum (Ta)	-	3.15 - 4.15
Manganese (Mn)	0.5 max	0.5 max
Silicon (Si)	0.08 max	0.5 max
Carbon (C)	0.015 max	0.10 max
Vanadium (V)	0.35 max	-
Phosphorus (P)	0.02 max	0.015 max
Sulfur (S)	0.02 max	0.015 max
Aluminum (Al)	-	0.4 max
Titanium (Ti)	-	0.4 max

Mechanical Properties

Both alloys exhibit excellent mechanical properties, but their strengths are optimized for different service conditions. Inconel 625 is often favored for high-temperature applications where high strength is a primary requirement. **Hastelloy C-22**, while also strong, is primarily selected for its superior corrosion resistance in a wider range of corrosive media.

Table 2: Typical Mechanical Properties of **Hastelloy C-22** and Inconel 625 (Annealed Condition)

Property	Hastelloy C-22	Inconel 625
Tensile Strength (ksi)	100	120 - 150
Yield Strength (0.2% offset, ksi)	45	60 - 90
Elongation (%)	45	30 - 50
Hardness (Rockwell B)	90	95

Corrosion Resistance in Chloride Environments

The primary distinction between **Hastelloy C-22** and Inconel 625 lies in their performance in chloride-containing environments, which are notorious for inducing localized corrosion such as pitting and crevice corrosion, as well as stress corrosion cracking (SCC).

Pitting and Crevice Corrosion

Hastelloy C-22 generally demonstrates superior resistance to pitting and crevice corrosion in oxidizing chloride solutions compared to Inconel 625.^[1] This is largely due to its higher molybdenum and tungsten content. The critical pitting temperature (CPT) and critical crevice temperature (CCT) are key indicators of an alloy's resistance to localized corrosion. Higher CPT and CCT values signify better resistance.

Table 3: Comparative Corrosion Performance in Chloride Environments

Parameter	Hastelloy C-22	Inconel 625	Test Environment
Critical Crevice Potential at 95°C (mV vs. Ag/AgCl)	Higher	Lower	Concentrated Chloride Electrolytes
Critical Crevice Temperature	Higher	Lower	Oxidizing acids containing FeCl ₃
Corrosion Rate in 10% HCl at 50°C (g/m ² ·h)	0.4 (for C-276)	22	10% Hydrochloric Acid

Note: The corrosion rate data for Hastelloy is for grade C-276, which is similar to C-22 in this environment, and is provided for comparative context.[\[2\]](#)

A study on the crevice corrosion resistance of these alloys in concentrated chloride solutions from 60 to 95°C showed that air-aged **Hastelloy C-22** is more resistant to crevice corrosion than air-aged Inconel 625, as evidenced by higher critical crevice potentials.[\[1\]](#)

Stress Corrosion Cracking (SCC)

Both alloys possess excellent resistance to chloride-induced stress corrosion cracking. However, under very severe conditions of high temperature and high chloride and acid concentrations, differences in their performance can emerge.

Experimental Protocols

The following are detailed methodologies for key experiments cited in the comparison of **Hastelloy C-22** and Inconel 625.

Critical Pitting and Crevice Temperature Testing (ASTM G48)

The ASTM G48 standard provides methods for determining the resistance of stainless steels and related alloys to pitting and crevice corrosion.[\[3\]](#)[\[4\]](#) For nickel-based alloys like **Hastelloy C-22** and Inconel 625, Methods C (Critical Pitting Temperature) and D (Critical Crevice Temperature) are applicable.[\[3\]](#)[\[4\]](#)

Methodology:

- **Test Specimen Preparation:** Specimens of a standard size are prepared from the alloy being tested. The surface is typically ground to a 120-grit finish and cleaned with acetone.
- **Crevice Formers (for Method D):** For crevice corrosion testing, TFE-fluorocarbon blocks are attached to the specimen using O-rings to create a standardized crevice.
- **Test Solution:** A solution of 6% ferric chloride (FeCl_3) by weight is prepared.

- **Exposure:** The specimen is immersed in the test solution for a period of 72 hours at a constant temperature.
- **Temperature Increments:** The test is repeated with fresh specimens and fresh solution at different temperatures, typically in 5°C increments.
- **Evaluation:** After exposure, the specimens are cleaned and inspected under a microscope. The CPT or CCT is the lowest temperature at which pitting or crevice corrosion is observed.

Cyclic Potentiodynamic Polarization Testing (ASTM G61)

This electrochemical test is used to determine the susceptibility of an alloy to localized corrosion in a chloride environment.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Methodology:

- **Electrochemical Cell Setup:** A standard three-electrode electrochemical cell is used, consisting of the test alloy as the working electrode, a saturated calomel electrode (SCE) or Ag/AgCl as the reference electrode, and two graphite counter electrodes.
- **Test Solution:** A 3.5% sodium chloride (NaCl) solution is typically used. The solution is deaerated by purging with nitrogen gas before and during the experiment.
- **Potential Scan:** The potential of the working electrode is scanned in the noble (positive) direction from its open-circuit potential at a controlled rate (e.g., 0.167 mV/s).
- **Scan Reversal:** The scan is reversed once the current density reaches a predetermined value.
- **Data Analysis:** The resulting polarization curve is analyzed to determine key parameters such as the pitting potential (E_{pit}) and the repassivation or protection potential (E_{prot}). A more positive E_{pit} indicates a higher resistance to pitting initiation.

Stress Corrosion Cracking Testing (ASTM G36)

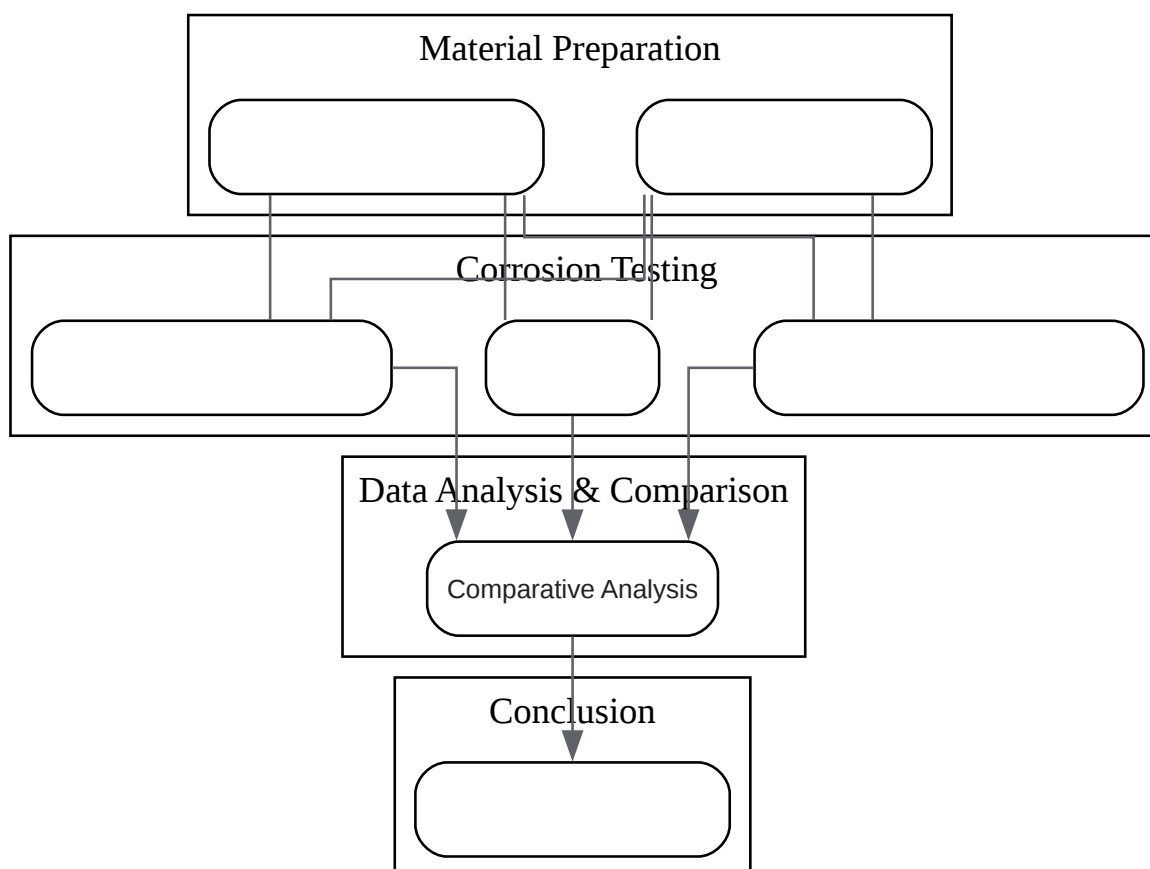
ASTM G36 provides a procedure for evaluating the SCC resistance of metals and alloys in a boiling magnesium chloride solution.[\[10\]](#)[\[11\]](#)

Methodology:

- **Test Specimen:** U-bend specimens are commonly used to introduce a high level of stress.
- **Test Solution:** A boiling solution of 45% magnesium chloride (MgCl_2) is used, which maintains a constant temperature of approximately 155°C .
- **Exposure:** The stressed specimens are immersed in the boiling solution.
- **Inspection:** The specimens are periodically removed and examined for the appearance of cracks. The time to cracking is recorded as a measure of SCC susceptibility.

Visualizing the Experimental Workflow

The following diagram illustrates a typical experimental workflow for the comparative evaluation of **Hastelloy C-22** and **Inconel 625**.



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Caption: Experimental workflow for comparing the corrosion performance of **Hastelloy C-22** and Inconel 625.

Conclusion

Both **Hastelloy C-22** and Inconel 625 are exceptional alloys for demanding applications. However, for service in aggressive, oxidizing chloride environments where resistance to pitting, crevice corrosion, and stress corrosion cracking is the primary concern, **Hastelloy C-22** generally offers superior performance due to its higher molybdenum and tungsten content. Inconel 625 remains an excellent choice for applications requiring high strength at elevated temperatures, with very good corrosion resistance in many environments. The selection between these two alloys should be based on a thorough evaluation of the specific service conditions, including chemical composition of the environment, temperature, and mechanical stress.

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